

Application Notes and Protocols for SKLB4771 in Cell Culture Experiments

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Compound of Interest

Compound Name: SKLB4771

Cat. No.: B15577568

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **SKLB4771**, a potent and selective inhibitor of FMS-like tyrosine kinase 3 (FLT3), for in vitro cell culture experiments. The information provided is intended to guide researchers in assessing the anti-proliferative and pro-apoptotic effects of **SKLB4771** on cancer cell lines, particularly those with FLT3 mutations.

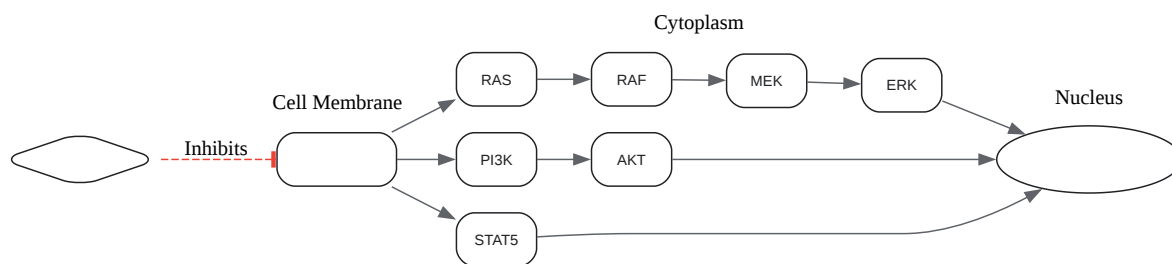
Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of **SKLB4771** is essential for its effective use in experimental settings. The following table summarizes key data for **SKLB4771**.

Property	Value
Synonyms	FLT3-IN-1
Molecular Formula	C ₂₁ H ₁₉ N ₃ O ₄
Molecular Weight	377.39 g/mol
Appearance	Crystalline solid
Storage (Solid)	-20°C
Solubility Profile	Soluble in DMSO (~50 mg/mL)

Mechanism of Action and Signaling Pathway

SKLB4771 is a selective inhibitor of the FLT3 receptor tyrosine kinase. In certain hematological malignancies, such as acute myeloid leukemia (AML), mutations in the FLT3 gene lead to its constitutive activation, promoting uncontrolled cell proliferation and survival. **SKLB4771** exerts its anti-cancer effects by binding to the ATP-binding pocket of the FLT3 kinase domain, thereby inhibiting its autophosphorylation and the subsequent activation of downstream signaling cascades. The primary pathways affected by FLT3 inhibition include the PI3K/AKT, RAS/MAPK/ERK, and STAT5 pathways, all of which are critical for cell survival and proliferation.



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Figure 1: SKLB4771 inhibits the FLT3 signaling pathway.

Quantitative Data: IC50 Values of SKLB4771

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a compound in inhibiting a specific biological or biochemical function. The following table summarizes the IC50 values of **SKLB4771** in various cancer cell lines.

Cell Line	Cancer Type	FLT3 Status	IC50 (μM)
MV4-11	Acute Myeloid Leukemia	FLT3-ITD	0.006
MOLM-13	Acute Myeloid Leukemia	FLT3-ITD	Not explicitly found, but sensitive
Jurkat	T-cell Lymphoma	Not specified	3.05
Ramos	Burkitt's Lymphoma	Not specified	6.25
PC-9	Lung Cancer	Not specified	3.72
H292	Lung Cancer	Not specified	6.94
A431	Epithelial Carcinoma	Not specified	8.91

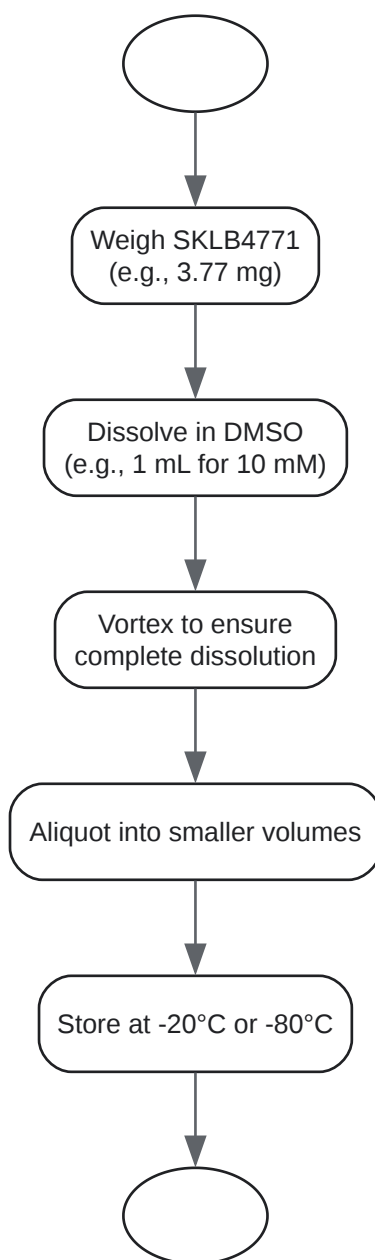
Note: IC50 values can vary depending on the experimental conditions, such as cell density and incubation time.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **SKLB4771** in cell culture.

Stock Solution Preparation

Proper preparation of the **SKLB4771** stock solution is critical for obtaining reproducible results.



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Figure 2: Workflow for preparing **SKLB4771** stock solution.

Materials:

- **SKLB4771** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes

Procedure:

- Calculate the required amount: Based on the molecular weight of **SKLB4771** (377.39 g/mol), calculate the mass needed to prepare a stock solution of the desired concentration (e.g., 10 mM). For 1 mL of a 10 mM stock solution, weigh out 3.77 mg of **SKLB4771**.
- Dissolution: Add the appropriate volume of DMSO to the weighed **SKLB4771**.
- Vortexing: Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Note: The final concentration of DMSO in the cell culture medium should be kept below 0.5% to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same concentration of DMSO) should be included in all experiments.

Cell Viability Assay (MTT Assay)

This protocol is used to assess the effect of **SKLB4771** on cell proliferation.

Materials:

- Cancer cell line of interest (e.g., MV4-11)
- Complete cell culture medium
- **SKLB4771** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)

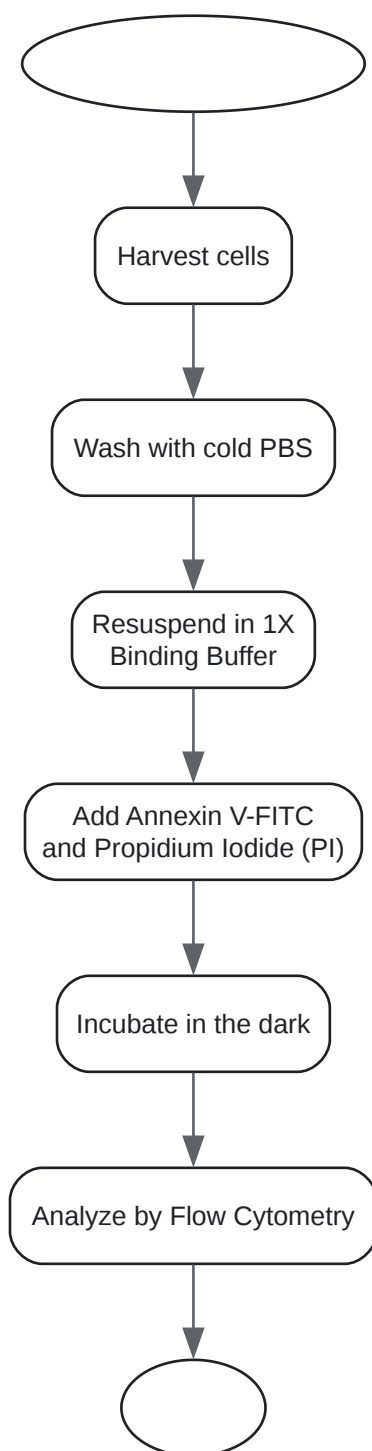
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 1×10^4 to 5×10^4 cells per well in 100 μ L of complete medium.
- Treatment: After 24 hours, treat the cells with serial dilutions of **SKLB4771**. Include a vehicle control (DMSO).
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- MTT Addition: Add 20 μ L of 5 mg/mL MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Add 100 μ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.

Apoptosis Assay (Annexin V-FITC/PI Staining)

This flow cytometry-based assay is used to differentiate between viable, apoptotic, and necrotic cells following treatment with **SKLB4771**.



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Figure 3: Experimental workflow for the Annexin V/PI apoptosis assay.

Materials:

- Cells treated with **SKLB4771**
- Annexin V-FITC/PI Apoptosis Detection Kit
- Cold PBS
- Flow cytometer

Procedure:

- Cell Treatment: Treat cells with the desired concentrations of **SKLB4771** for 24-48 hours.
- Cell Harvesting: Harvest the cells by centrifugation.
- Washing: Wash the cells twice with cold PBS.
- Resuspension: Resuspend the cell pellet in 1X Annexin V Binding Buffer at a concentration of 1×10^6 cells/mL.
- Staining: Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension.
- Incubation: Incubate the cells for 15 minutes at room temperature in the dark.
- Analysis: Analyze the stained cells by flow cytometry within one hour.

Western Blot Analysis

This protocol is used to detect the phosphorylation status of FLT3 and its downstream signaling proteins.

Materials:

- Cells treated with **SKLB4771**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- Primary antibodies (e.g., anti-p-FLT3, anti-FLT3, anti-p-AKT, anti-AKT, anti-p-ERK, anti-ERK)

- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Procedure:

- Cell Lysis: Lyse the treated cells with RIPA buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Transfer: Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Blocking and Antibody Incubation: Block the membrane and incubate with primary antibodies overnight at 4°C, followed by incubation with HRP-conjugated secondary antibodies.
- Detection: Detect the protein bands using a chemiluminescent substrate and an imaging system.
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